

Protocol for Assessing Macrophage Activation by FK-565

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Compound of Interest

Compound Name: FK-565
CAS No.: 79335-75-4
Cat. No.: B1217349

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Introduction

FK-565 is a synthetic acyltripeptide that acts as a potent immunomodulator by activating macrophages.[1][2] As a ligand for the intracellular pattern recognition receptor NOD1 (Nucleotide-binding Oligomerization Domain 1), **FK-565** triggers a signaling cascade that enhances various macrophage effector functions.[3][4][5] This document provides detailed protocols for assessing the activation of macrophages by **FK-565**, including methods for evaluating phagocytosis, cytotoxicity, superoxide anion production, and lysosomal enzyme activity. Additionally, it outlines the key signaling pathways involved in **FK-565**-mediated macrophage activation.

Key Macrophage Activation Markers Induced by FK-565

FK-565 has been demonstrated to enhance several key functions in macrophages, making them more effective in host defense and anti-tumor responses. These include:

- Enhanced Phagocytosis: An increased ability to engulf and clear pathogens and cellular debris.[1]
- Increased Cytotoxicity: Augmented capacity to kill tumor cells.[6]
- Elevated Superoxide Anion Production: A key component of the respiratory burst used to kill pathogens.[1]
- Increased Lysosomal Enzyme Activity: Enhancement of the machinery for degrading phagocytosed material.[1]
- Pro-inflammatory Cytokine Production: Secretion of signaling molecules that orchestrate the immune response.[7][8]

Data Presentation

The following tables summarize the quantitative data on the effects of **FK-565** and other NOD1 agonists on macrophage activation, as reported in the literature.

Table 1: Effective Concentrations of **FK-565** for Macrophage Activation

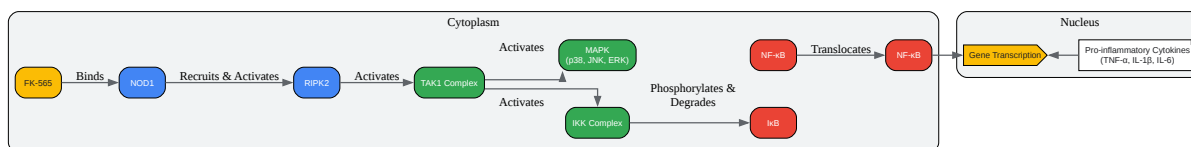
Parameter	Cell Type	FK-565 Concentration	Incubation Time	Effect	Reference
Cytotoxicity	Murine Peritoneal Macrophages	0.5 µg/mL	24 hours	Significant cytotoxicity against B16 melanoma cells	[6]
Murine Peritoneal Macrophages	25 µg/mL	24 hours	Maximal cytotoxicity against B16 melanoma cells	[6]	
Tumor Necrosis Factor (TNF) and Reactive Nitrogen Intermediates (RNI) Production	Murine Peritoneal Macrophages	10 µg/mL	Not Specified	Enhanced production	[7]

Table 2: Cytokine Profile Induced by NOD1 Agonists in Macrophages

Cytokine	Cell Type	NOD1 Agonist	Concentration	Incubation Time	Fold Induction (approx.)	Reference
TNF- α	Human Monocyte-Derived Macrophages	M-triDAP	10 μ g/mL	4 hours	Synergistic increase with LPS	[9]
IL-1 β	Human Monocyte-Derived Macrophages	NOD1 agonist	Not Specified	24 hours	Significant induction	[10]
IL-6	Human Monocyte-Derived Macrophages	M-triDAP	10 μ g/mL	4 hours	Synergistic increase with LPS	[9]
IL-8	Human Monocyte-Derived Macrophages	NOD1 agonist	Not Specified	Not Specified	Highly induced	[10]
IL-10	Human Monocyte-Derived Macrophages	NOD1 agonist	Not Specified	24 hours	Higher in M-CSF-differentiated macrophages	[10]
KC (CXCL1)	Murine Peritoneal Macrophages	Lactyl-TetraDAP	250 nM	Overnight	~4-fold	[11]

Signaling Pathway

FK-565, as a NOD1 agonist, activates a well-defined intracellular signaling pathway in macrophages. Upon binding to the leucine-rich repeat (LRR) domain of NOD1 in the cytoplasm, a conformational change is induced, leading to the recruitment of the serine-threonine kinase RIPK2 (Receptor-Interacting Protein Kinase 2). This interaction, mediated by their respective CARD (Caspase Activation and Recruitment Domain) domains, triggers the activation of downstream signaling cascades, including the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) pathways. [4][12] The activation of these pathways culminates in the transcription of genes encoding pro-inflammatory cytokines, chemokines, and other effector molecules responsible for enhanced macrophage activity.[3]



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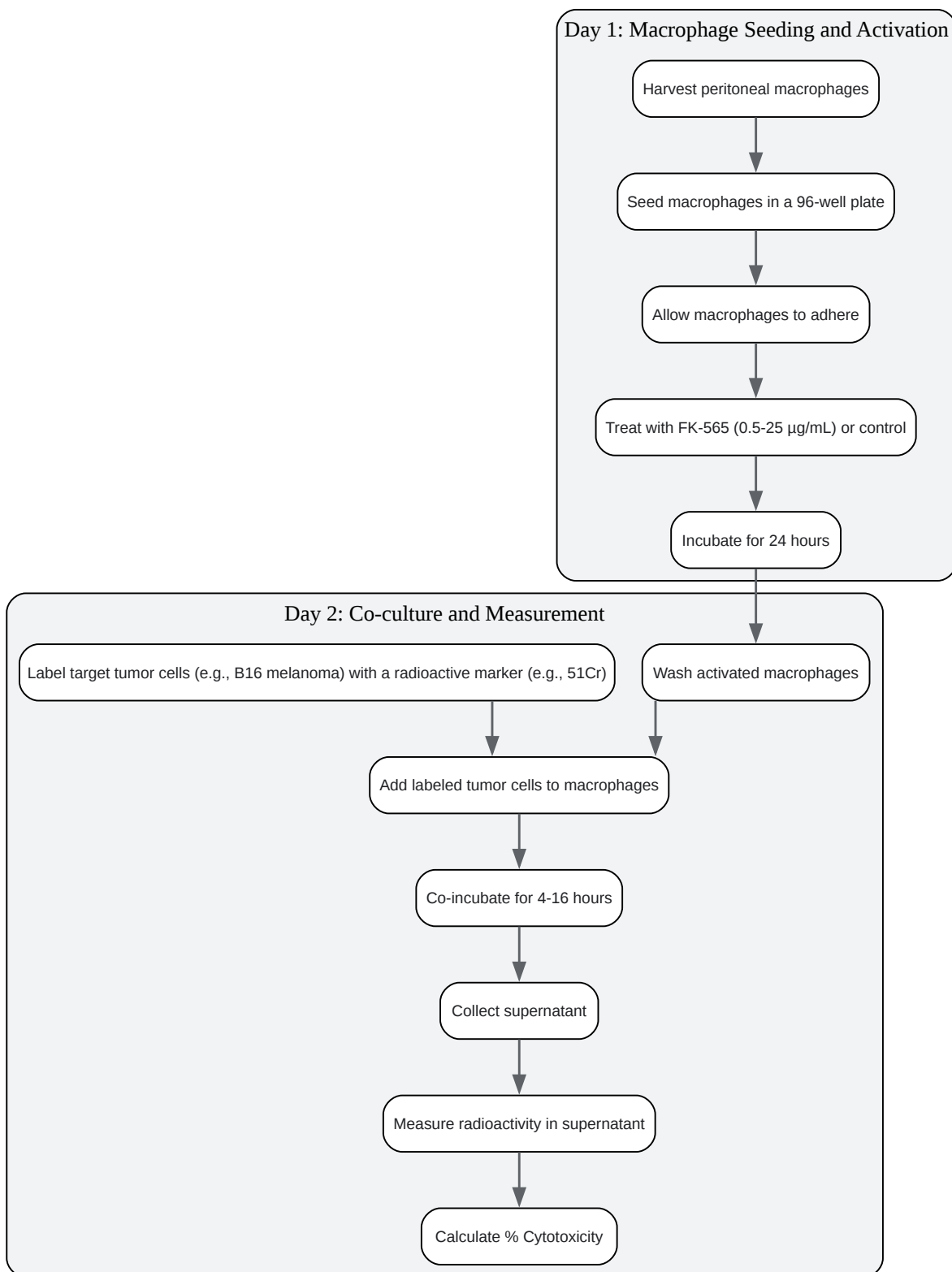
FK-565 signaling pathway in macrophages.

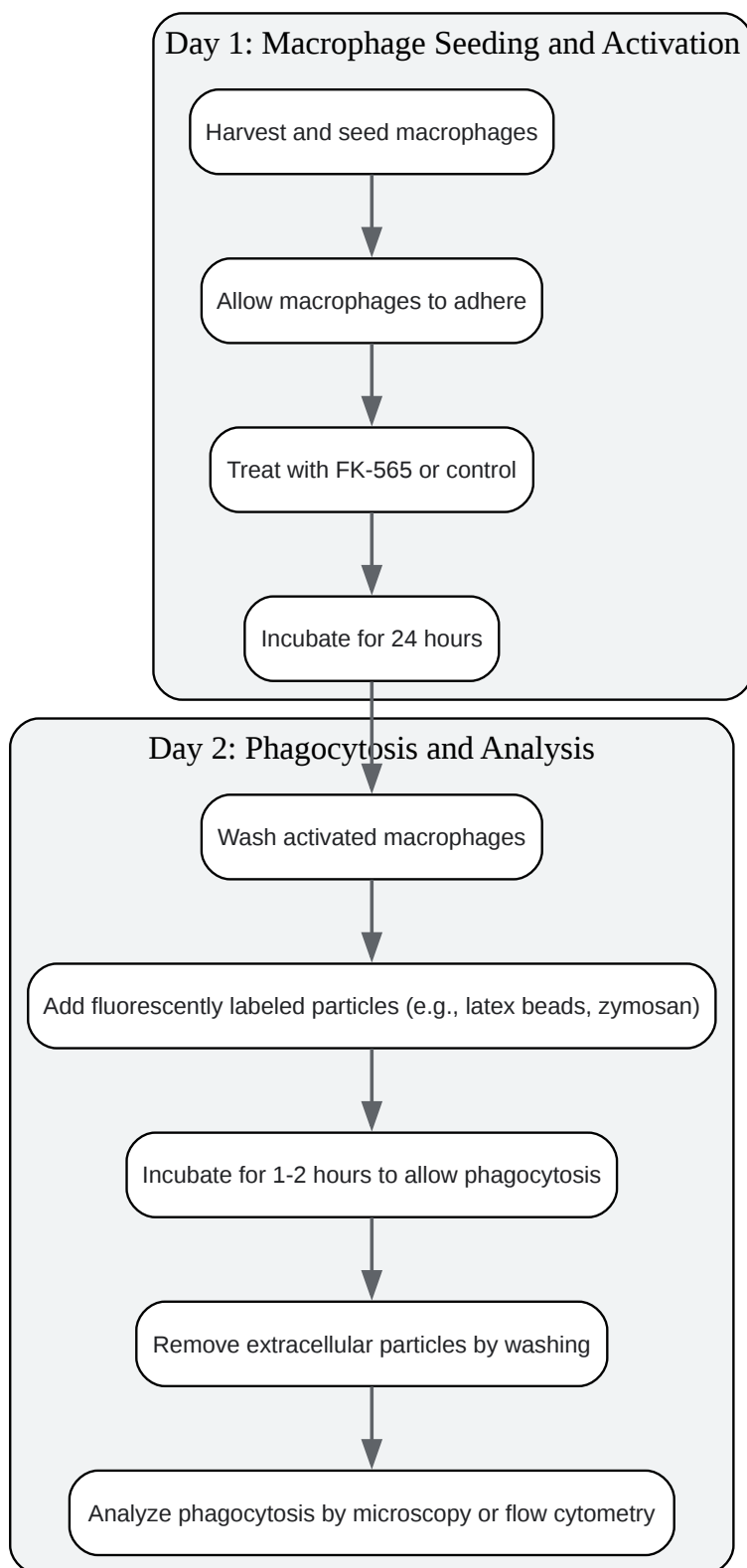
Experimental Protocols

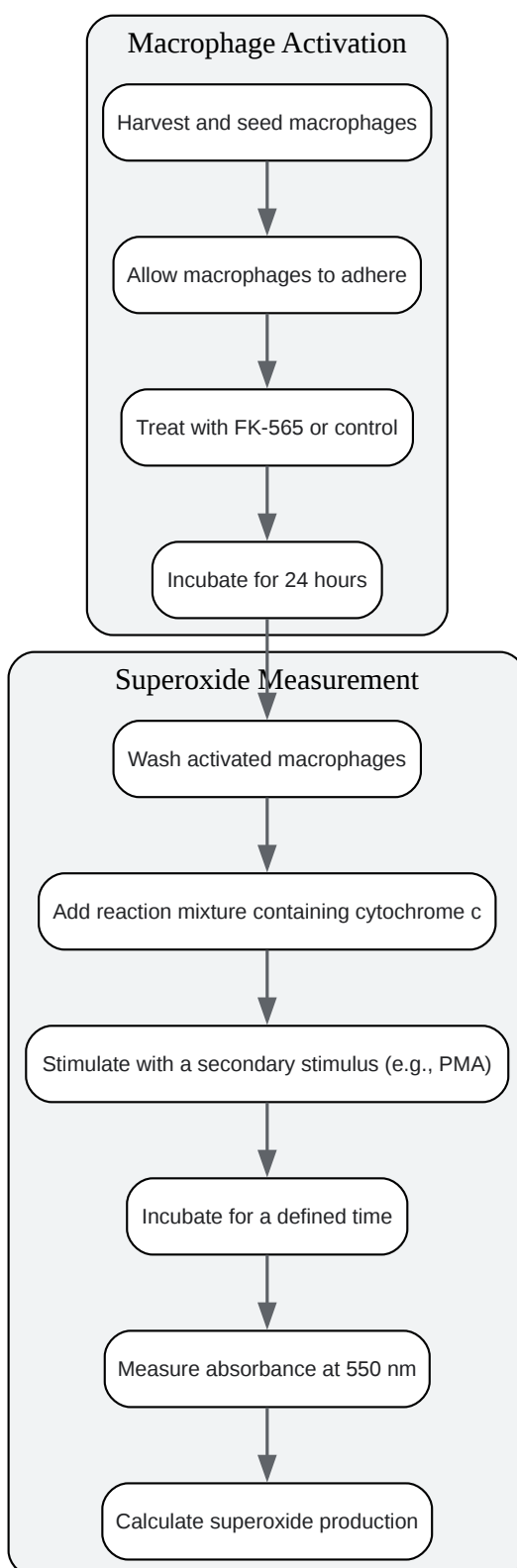
The following are detailed protocols for assessing macrophage activation by **FK-565**.

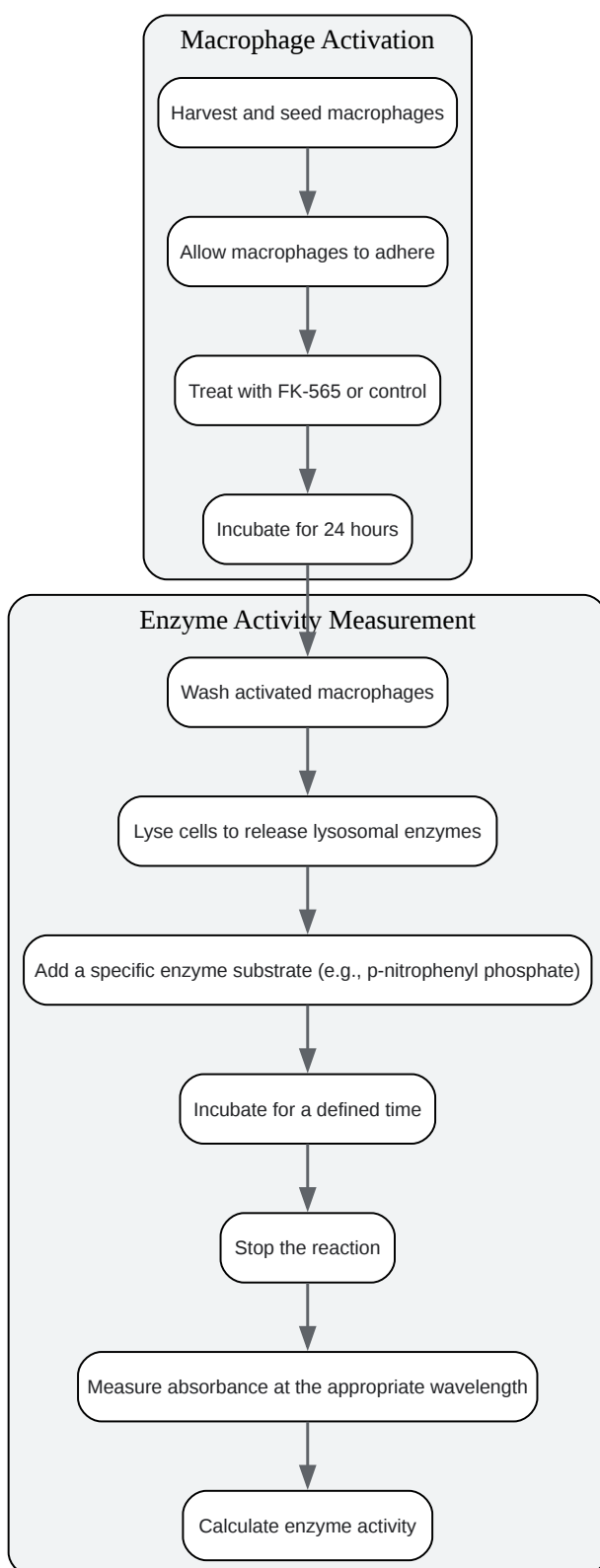
Macrophage Cytotoxicity Assay

This assay measures the ability of **FK-565**-activated macrophages to kill tumor cells.









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